

Spectroscopic Unveiling of 2-Methyl-5-propyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-5-propyloctane

CAS No.: 62184-34-3

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This technical guide provides an in-depth analysis of the spectroscopic data for the branched alkane, **2-Methyl-5-propyloctane**. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural characteristics of this molecule through the combined application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The focus is not only on the presentation of predicted data but also on the underlying principles that govern the spectroscopic behavior of such branched alkanes.

Introduction to 2-Methyl-5-propyloctane and its Spectroscopic Interrogation

2-Methyl-5-propyloctane ($C_{12}H_{26}$, Molecular Weight: 170.33 g/mol) is a saturated hydrocarbon characterized by a main octane chain with a methyl group at the second position and a propyl group at the fifth position.^{[1][2][3]} The structural elucidation of such non-functionalized alkanes relies heavily on a synergistic interpretation of various spectroscopic techniques. While seemingly simple, the branching in its structure gives rise to a unique spectroscopic fingerprint that allows for its unambiguous identification. This guide will explore

the predicted ^1H NMR, ^{13}C NMR, IR, and MS data, offering a rationale for the expected spectral features based on established physicochemical principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is a powerful tool for delineating the carbon and hydrogen environments within a molecule. For a molecule like **2-Methyl-5-propyloctane**, with its various methyl, methylene, and methine groups, NMR provides a detailed connectivity map.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of **2-Methyl-5-propyloctane** is predicted to show a series of overlapping multiplets in the upfield region, characteristic of aliphatic protons. Protons on these alkyl groups are shielded and typically appear between 0.7 and 1.5 ppm.^[4] The chemical shift of each proton is influenced by its local electronic environment.

Experimental Protocol for ^1H NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Methyl-5-propyloctane** in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl_3), in a standard 5 mm NMR tube. The deuterated solvent is essential to avoid a large solvent signal in the spectrum.
- **Instrumentation:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- **Acquisition Parameters:**
 - **Pulse Program:** A standard single-pulse experiment (zg30 or similar).
 - **Number of Scans:** 16-32 scans to achieve a good signal-to-noise ratio.
 - **Relaxation Delay:** A delay of 1-2 seconds between scans.
 - **Spectral Width:** A spectral width of approximately 12-15 ppm.
- **Processing:** Fourier transform the acquired free induction decay (FID), followed by phase and baseline correction. Calibrate the chemical shift scale using the residual solvent peak

(e.g., CHCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0 ppm.

Predicted ^1H NMR Data for **2-Methyl-5-propyloctane**:

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
CH_3 (Terminal of propyl)	~0.9	Triplet	3H
CH_3 (on C2)	~0.85	Doublet	6H
$-\text{CH}_2-$ (in propyl)	~1.2-1.4	Multiplet	4H
$-\text{CH}_2-$ (in octane chain)	~1.2-1.4	Multiplet	8H
$-\text{CH}-$ (at C2)	~1.5	Multiplet	1H
$-\text{CH}-$ (at C5)	~1.4	Multiplet	1H
CH_3 (Terminal of octane)	~0.9	Triplet	3H

Causality Behind the Predictions: The terminal methyl groups are expected at the most upfield region (~0.9 ppm) due to their high shielding. The doublet for the two methyl groups at the C2 position arises from coupling to the single proton on C2. The methine protons are the most deshielded among the aliphatic protons and will appear slightly downfield. The numerous methylene protons will result in a complex, overlapping multiplet region.

^{13}C NMR Spectroscopy: The Carbon Backbone

The ^{13}C NMR spectrum provides information on the different carbon environments in the molecule. Due to the molecule's asymmetry, each carbon atom is expected to be chemically non-equivalent, leading to a distinct signal for each.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- **Sample Preparation:** A slightly more concentrated sample (20-50 mg in 0.5-0.7 mL of deuterated solvent) is often preferred for ^{13}C NMR due to the lower natural abundance of the

^{13}C isotope.

- Instrumentation: The spectrum is acquired on the same NMR spectrometer as the ^1H NMR.
- Acquisition Parameters:
 - Pulse Program: A standard proton-decoupled pulse sequence (e.g., 'zgpg30'). Proton decoupling simplifies the spectrum by removing C-H coupling, resulting in single lines for each unique carbon.
 - Number of Scans: A larger number of scans (e.g., 1024 or more) is typically required to obtain a good signal-to-noise ratio.
 - Spectral Width: A spectral width of 0-220 ppm is standard.
- Processing: Similar processing steps as for ^1H NMR are applied.

Predicted ^{13}C NMR Data for **2-Methyl-5-propyloctane**:

Carbon Assignment	Predicted Chemical Shift (ppm)
Terminal CH_3 (propyl)	~14
Terminal CH_3 (octane)	~14
CH_3 (on C2)	~22
$-\text{CH}_2-$ (in propyl)	~20-35
$-\text{CH}_2-$ (in octane chain)	~20-40
$-\text{CH}-$ (at C2)	~30-40
$-\text{CH}-$ (at C5)	~35-45

Expertise in Interpretation: The chemical shifts in ^{13}C NMR of alkanes are influenced by the number of attached alkyl groups (alpha and beta effects). Quaternary carbons are the most deshielded, followed by methine, methylene, and methyl carbons.^[4] The specific chemical shifts are predicted based on empirical additive rules and comparison with similar structures.

Infrared (IR) Spectroscopy: Probing Vibrational Modes

IR spectroscopy is used to identify the types of chemical bonds present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. For an alkane like **2-Methyl-5-propyloctane**, the IR spectrum is expected to be relatively simple, dominated by C-H bond vibrations.

Experimental Protocol for IR Spectroscopy:

- **Sample Preparation:** A small drop of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- **Instrumentation:** An FTIR (Fourier Transform Infrared) spectrometer is used to acquire the spectrum.
- **Acquisition:** A background spectrum of the clean salt plates is first recorded. Then, the spectrum of the sample is acquired. The instrument software automatically subtracts the background.
- **Data Analysis:** The resulting spectrum shows the percentage of transmittance versus wavenumber (cm^{-1}).

Predicted IR Absorption Bands for **2-Methyl-5-propyloctane**:

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
C-H stretching (sp^3 C-H)	2850-2960	Strong
CH_2 bending (scissoring)	~1465	Medium
CH_3 bending (asymmetric)	~1450	Medium
CH_3 bending (symmetric)	~1375	Medium

Authoritative Grounding: The strong absorption band in the $2850\text{-}2960\text{ cm}^{-1}$ region is a hallmark of sp^3 C-H stretching vibrations and is a key indicator of an alkane.^{[5][6][7][8][9]} The

bending vibrations for the methylene and methyl groups provide further confirmation of the alkane structure. The absence of significant peaks in other regions (e.g., C=O, O-H, C=C) confirms the saturated, non-functionalized nature of the molecule.

Mass Spectrometry (MS): Fragmentation and Molecular Weight Determination

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which can be used to deduce its structure. For branched alkanes, electron ionization (EI) mass spectrometry typically leads to extensive fragmentation.

Experimental Protocol for GC-MS:

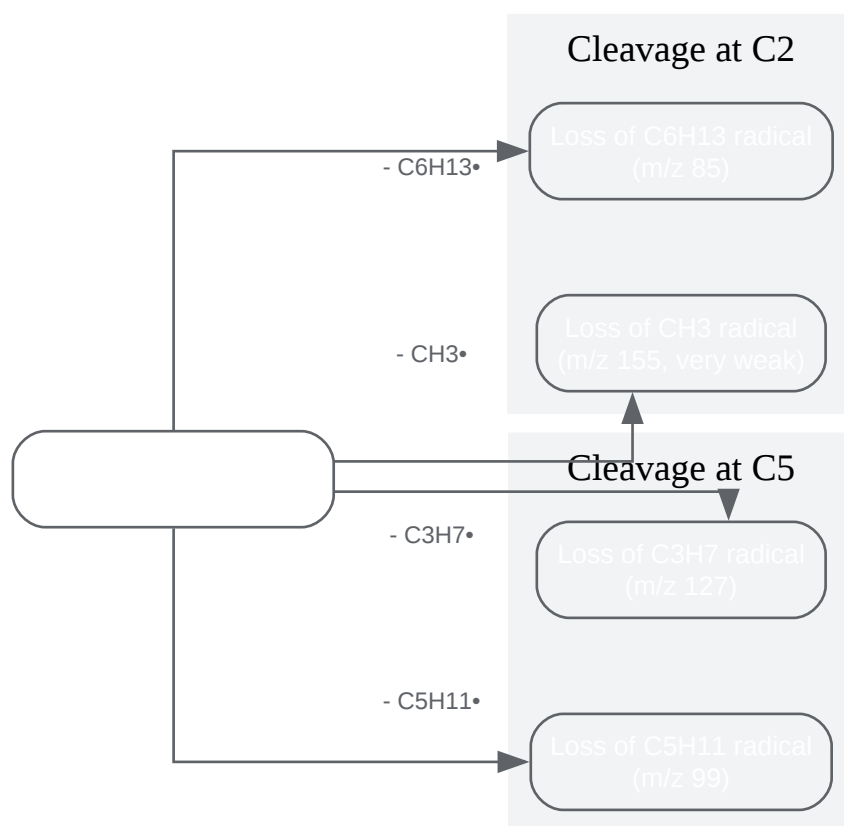
- **Sample Preparation:** A dilute solution of **2-Methyl-5-propyloctane** in a volatile solvent (e.g., hexane or dichloromethane) is prepared.
- **Instrumentation:** A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) is the ideal instrument. The GC separates the sample from any impurities before it enters the mass spectrometer.
- **GC Parameters:**
 - **Column:** A non-polar capillary column (e.g., DB-1 or HP-5ms).
 - **Temperature Program:** A temperature ramp (e.g., starting at 50°C and increasing to 250°C) to ensure good separation.
- **MS Parameters:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** A scan range of m/z 40-300.

Predicted Mass Spectrum of **2-Methyl-5-propyloctane**:

The mass spectrum of a branched alkane is characterized by several key features:

- **Weak or Absent Molecular Ion Peak:** The molecular ion (M^+) peak at m/z 170 is expected to be of very low abundance or completely absent due to the high propensity for fragmentation at the branching points.[10][11]
- **Preferential Cleavage at Branch Points:** C-C bond cleavage is most likely to occur at the branch points (C2 and C5) to form more stable secondary or tertiary carbocations.[10][12][13]
- **Loss of the Largest Alkyl Group:** At a branching point, the largest alkyl substituent is often preferentially lost as a radical.[10][13]

Key Predicted Fragmentation Pathways:



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Caption: Predicted major fragmentation pathways for **2-Methyl-5-propyloctane** in EI-MS.

Predicted Key Fragment Ions:

m/z	Proposed Fragment	Reason for Formation
127	$[\text{C}_9\text{H}_{19}]^+$	Cleavage at C5 with loss of a propyl radical.
99	$[\text{C}_7\text{H}_{15}]^+$	Cleavage at C5 with loss of a pentyl radical.
85	$[\text{C}_6\text{H}_{13}]^+$	Cleavage at C2 with loss of a hexyl radical.
71	$[\text{C}_5\text{H}_{11}]^+$	Further fragmentation of larger ions.
57	$[\text{C}_4\text{H}_9]^+$	Further fragmentation.
43	$[\text{C}_3\text{H}_7]^+$	Propyl cation, a common fragment.

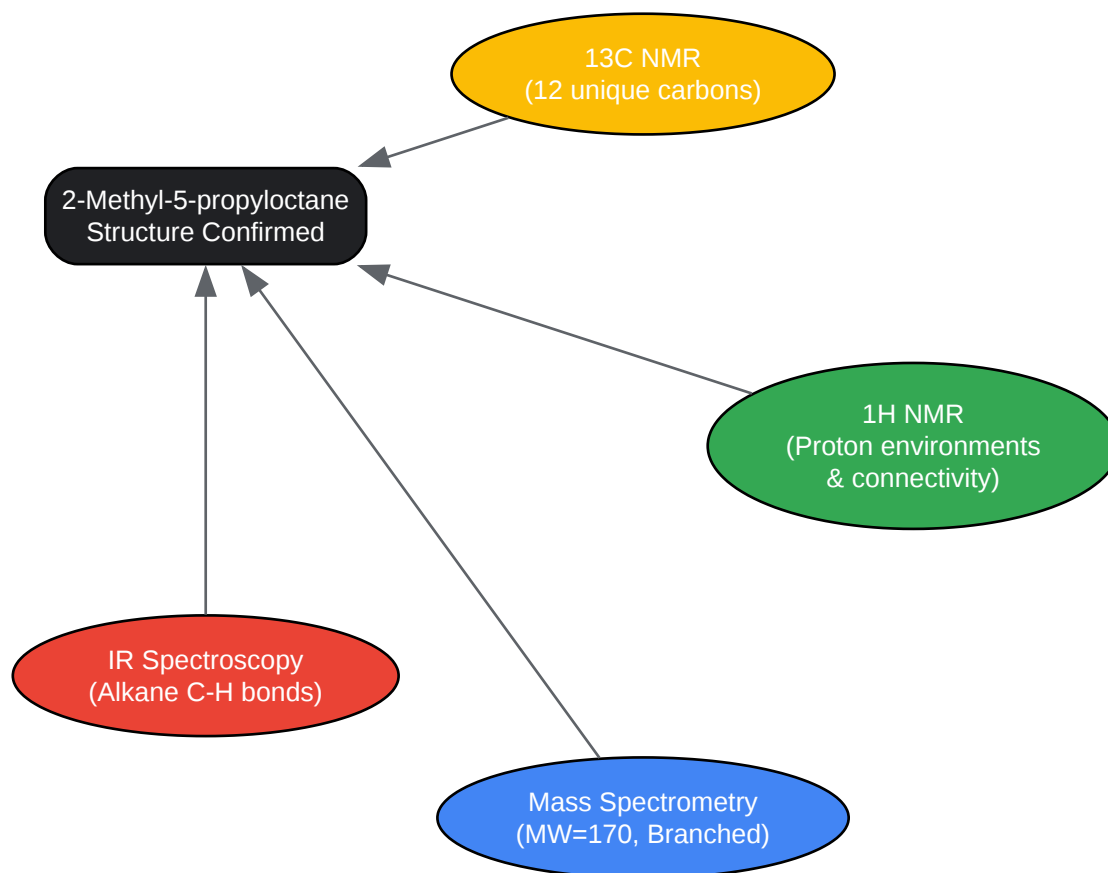
The resulting mass spectrum will be a complex pattern of fragment ions, with the most abundant peaks corresponding to the most stable carbocations formed.

Holistic Spectroscopic Interpretation and Structural Confirmation

The true power of spectroscopic analysis lies in the combined interpretation of data from multiple techniques. The predicted data for **2-Methyl-5-propyloctane** provides a self-validating system for its structural confirmation:

- MS would suggest a molecular weight of 170 and indicate a branched alkane structure through its characteristic fragmentation pattern.
- IR would confirm the presence of only C-H single bonds and the absence of other functional groups.
- ^{13}C NMR would show the presence of 12 distinct carbon environments, consistent with the proposed structure.

- ^1H NMR would provide detailed information about the connectivity of these carbons through the chemical shifts, multiplicities, and integrations of the proton signals.



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Caption: A workflow illustrating the synergistic role of different spectroscopic techniques in structural elucidation.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **2-Methyl-5-propyloctane**. By understanding the fundamental principles of NMR, IR, and MS, and by applying them to this specific branched alkane, we can confidently predict and interpret its spectral features. This approach not only allows for the structural confirmation of the molecule but also serves as a valuable reference for scientists and researchers working with similar aliphatic compounds.

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